

NDI-Lyso Protocol for Live Cell Imaging: Application Notes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The **NDI-Lyso** probe is a powerful tool for live-cell imaging, specifically designed for the targeted investigation of lysosomes and their role in cellular processes, including drug-induced apoptosis. This naphthalimide-based fluorescent probe exhibits a unique mechanism of action, functioning as a lysosome-targeted anticancer agent. Its innovative design allows for the study of lysosomal function and the development of novel therapeutic strategies.

The **NDI-Lyso** probe operates on an enzyme-instructed self-assembly (EISA) mechanism. Upon reaching the lysosome, it is specifically cleaved by cathepsin B, an enzyme often overexpressed in cancer cells. This cleavage event triggers the self-assembly of the probe into nanofibers within the lysosome, leading to lysosomal membrane permeabilization (LMP) and subsequent cancer cell apoptosis through a caspase-independent pathway. This targeted approach offers high selectivity for cancer cells over normal cells.

These application notes provide a comprehensive guide to utilizing the **NDI-Lyso** probe for live-cell imaging, including its mechanism of action, detailed experimental protocols, and data presentation guidelines.

Quantitative Data



The photophysical properties and cytotoxic activity of the **NDI-Lyso** probe are crucial for designing and interpreting live-cell imaging experiments. The following tables summarize these key quantitative data points.

Table 1: Photophysical Properties of NDI-Lyso Probe

Property	Value	Reference
Excitation Wavelength (λex)	480 nm	[1]
Emission Wavelength (λem)	500 - 600 nm (broad)	
Quantum Yield (Φ)	Data not available in search results	
Molar Extinction Coefficient (ε)	Data not available in search results	
Recommended Concentration	10 μΜ	[1]
Incubation Time	30 minutes	[1]

Table 2: Cytotoxicity of NDI-Lyso Probe in Various Cell Lines

Cell Line	IC50 Value (μM)	Cancer Type
HeLa	~10	Cervical Cancer
MCF-7	Data not available in search results	Breast Cancer
A549	Data not available in search results	Lung Cancer
Drug-Resistant Cancer Cells	~10	Various
Normal Cells	> 60	Non-cancerous

Mechanism of Action



The **NDI-Lyso** probe's unique mechanism of action involves a series of steps initiated by the enzymatic activity within the lysosome, culminating in apoptotic cell death.

Cancer Cell NDI-Lyso Probe Cytosol (Extracellular) Endocytosis Lysosome (pH ~4.5-5.0) Cathepsin B **Enzymatic Cleavage** Self-Assembly into **Nanofibers** Lysosomal Membrane Permeabilization (LMP) Release of Release of ¢athepsin B Cathepsin B Caspase-Independent Apoptosis Degradation of Production of Bcl-xl tBid **Apoptosis**

NDI-Lyso Probe Mechanism of Action



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Caption: NDI-Lyso probe's mechanism of action in cancer cells.

Experimental Protocols

This section provides a detailed protocol for using the **NDI-Lyso** probe for live-cell imaging of lysosomes.

Materials:

- NDI-Lyso probe
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate-Buffered Saline (PBS)
- Glass-bottom dishes or coverslips suitable for microscopy
- Fluorescence microscope with appropriate filters

Protocol for Live-Cell Imaging:

- · Cell Culture:
 - Culture cells of interest (e.g., HeLa) in appropriate complete medium (e.g., DMEM with 10% FBS and 1% Penicillin-Streptomycin) in a humidified incubator at 37°C with 5% CO2.
 - Seed cells onto glass-bottom dishes or coverslips at a density that allows for individual cell imaging (e.g., 50-70% confluency). Allow cells to adhere overnight.
- Probe Preparation:
 - Prepare a stock solution of the NDI-Lyso probe in DMSO.



- \circ On the day of the experiment, dilute the stock solution in pre-warmed serum-free cell culture medium to a final working concentration of 10 μ M.[1]
- · Cell Staining:
 - Remove the culture medium from the cells and wash once with pre-warmed PBS.
 - Add the 10 μM NDI-Lyso probe solution to the cells.
 - Incubate the cells for 30 minutes in a humidified incubator at 37°C with 5% CO2.[1]
- Washing:
 - After incubation, remove the probe solution and wash the cells twice with pre-warmed PBS to remove any excess probe.
 - Add fresh, pre-warmed complete culture medium to the cells.
- Live-Cell Imaging:
 - Image the cells immediately using a fluorescence microscope equipped with a live-cell imaging chamber to maintain temperature and CO2 levels.
 - Use an excitation wavelength of approximately 480 nm and collect the emission in the range of 500-600 nm.[1]
 - Acquire images at different time points to observe the dynamic processes within the lysosomes.

Co-localization with Commercial Lysosomal Dyes:

To confirm the specific localization of the **NDI-Lyso** probe to lysosomes, a co-staining experiment with a commercially available lysosomal tracker (e.g., LysoTracker[™] Red DND-99) can be performed.

- Follow the cell culture and seeding protocol as described above.
- Incubate the cells with 10 μM NDI-Lyso probe for 30 minutes.[1]



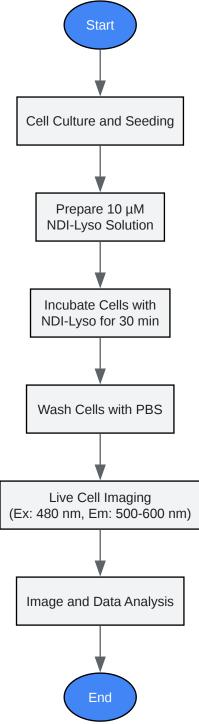
- During the last 5-10 minutes of the **NDI-Lyso** incubation, add the commercial lysosomal tracker at its recommended concentration.
- · Wash the cells as described above.
- Image the cells using the appropriate filter sets for both the **NDI-Lyso** probe and the commercial tracker. The overlap of the fluorescence signals will indicate co-localization.

Experimental Workflow

The following diagram illustrates the general workflow for a live-cell imaging experiment using the **NDI-Lyso** probe.



Experimental Workflow for NDI-Lyso Live Cell Imaging



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Caption: A typical workflow for NDI-Lyso live cell imaging.



Applications in Drug Development

The **NDI-Lyso** probe presents a valuable tool for drug development, particularly in the field of oncology. Its unique mechanism of action allows for:

- High-throughput screening: Identifying new compounds that can modulate lysosomal function or cathepsin B activity.
- Mechanism of action studies: Elucidating the role of lysosomes in drug-induced cell death pathways.
- Assessing drug resistance: Investigating lysosomal mechanisms of drug resistance in cancer cells.
- Developing novel cancer therapies: The NDI-Lyso probe itself serves as a prototype for lysosome-targeting anticancer drugs.

By providing a direct visual readout of lysosomal integrity and function in live cells, the **NDI-Lyso** protocol can accelerate the discovery and development of more effective and targeted cancer therapies.

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References

- 1. Synthesis and properties of lysosome-specific photoactivatable probes for live-cell imaging - PMC [pmc.ncbi.nlm.nih.gov]
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